

Physical and chemical properties of "2-Amino-5-phenyl-3-furonitrile"

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Compound of Interest

Compound Name: 2-Amino-5-phenyl-3-furonitrile

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An In-depth Technical Guide to 2-Amino-5-phenyl-3-furonitrile

For Researchers, Scientists, and Drug Development Professionals

Abstract

2-Amino-5-phenyl-3-furonitrile is a heterocyclic organic compound with potential applications in medicinal chemistry and materials science. This technical guide provides a summary of its known physical and chemical properties. However, a comprehensive analysis is currently limited by the scarcity of publicly available experimental data. While general characteristics can be inferred from its structure, specific quantitative data on properties such as melting point, solubility, and spectral characteristics, as well as detailed experimental protocols for its synthesis and biological activity, remain largely unreported in the scientific literature.

Chemical and Physical Properties

2-Amino-5-phenyl-3-furonitrile, with the CAS number 14742-32-6, is described as a solid, pale to light yellow crystalline substance^[1]. Its structure, featuring a furan ring substituted with an amino, a phenyl, and a nitrile group, suggests it possesses aromatic properties and potential for hydrogen bonding, which would influence its solubility and reactivity^[1].

Tabulated Physical and Chemical Data

A summary of the available quantitative data for **2-Amino-5-phenyl-3-furonitrile** is presented in Table 1. It is important to note that crucial experimental values for melting point, specific solubility, and pKa are not readily available in the reviewed literature.

Property	Value	Source(s)
Molecular Formula	C ₁₁ H ₈ N ₂ O	[1]
Molecular Weight	184.19 g/mol	[2]
Boiling Point	196-197 °C	[3]
Flash Point	196 °C	[4]
Appearance	Pale to light yellow crystalline solid	[1]
Purity	95% (as commercially available)	[2]

Note: The lack of comprehensive experimental data necessitates further research to fully characterize this compound.

Experimental Protocols

A detailed, peer-reviewed experimental protocol for the synthesis of **2-Amino-5-phenyl-3-furonitrile** is not currently available in the public domain. One commercial source suggests a possible synthetic route involving the reaction of 2,4,6-trichloropyrimidine with phenylacetonitrile and sodium hydroxide in water[4]. However, the chemical plausibility of this reaction for the formation of a furan ring is questionable and may be an error in the source documentation.

Established synthetic methodologies for related 2-aminofuran derivatives often involve multi-step sequences or specific cyclization reactions. The development of a reliable and reproducible synthesis protocol for **2-Amino-5-phenyl-3-furonitrile** is a critical area for future research.

Reactivity and Stability

The chemical structure of **2-Amino-5-phenyl-3-furonitrile** suggests several potential areas of reactivity:

- The amino group can act as a nucleophile and participate in reactions such as acylation, alkylation, and diazotization. It also has the capacity for hydrogen bonding[1].
- The nitrile group can be hydrolyzed to a carboxylic acid or reduced to an amine.
- The furan ring, being an electron-rich aromatic system, can undergo electrophilic substitution[1].
- The phenyl group can also undergo electrophilic aromatic substitution, with the substitution pattern being influenced by the furan ring.

Information regarding the compound's stability, storage conditions, and incompatibilities is limited. Standard laboratory practices for handling fine chemicals should be followed.

Spectral Data

No specific experimental spectral data (^1H NMR, ^{13}C NMR, FT-IR, Mass Spectrometry) for **2-Amino-5-phenyl-3-furonitrile** has been found in the surveyed literature. For a structurally related compound, 2-Amino-4,5-diphenyl-3-furonitrile, ^1H NMR and ^{13}C NMR spectra are available and could provide a basis for predicting the spectral characteristics of the title compound. However, direct experimental verification is essential for accurate characterization.

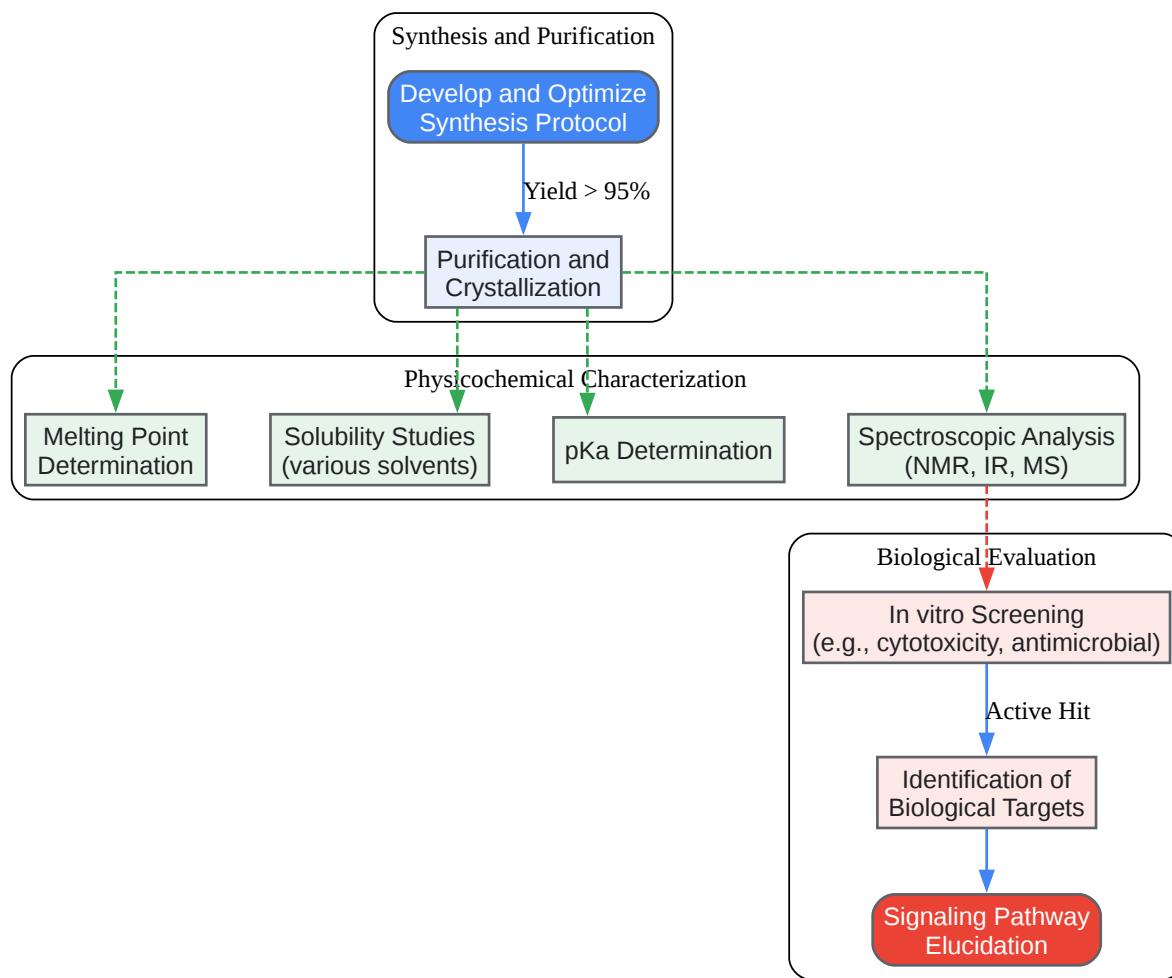
Biological Activity and Signaling Pathways

There is no published research detailing the biological activity of **2-Amino-5-phenyl-3-furonitrile** or its involvement in any cellular signaling pathways. While furan and aminonitrile moieties are present in various biologically active molecules, the specific activity of this compound remains to be investigated. Future research could explore its potential as an anti-inflammatory, anti-cancer, or anti-microbial agent, among other possibilities.

Logical Workflow for Future Research

To address the current knowledge gaps, a structured research workflow is proposed. This workflow outlines the necessary steps to fully characterize the physical, chemical, and

biological properties of 2-Amino-5-phenyl-3-furonitrile.



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Caption: Proposed workflow for the comprehensive characterization of **2-Amino-5-phenyl-3-furonitrile**.

Conclusion

2-Amino-5-phenyl-3-furonitrile is a chemical compound with a structure that suggests potential for further investigation in various scientific fields. However, the current body of public knowledge is insufficient to provide a complete technical profile. This guide summarizes the available information and highlights the significant gaps that need to be addressed through dedicated experimental research. The proposed research workflow provides a roadmap for future studies to fully elucidate the properties and potential applications of this compound.

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- To cite this document: BenchChem. [Physical and chemical properties of "2-Amino-5-phenyl-3-furonitrile"]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b081530#physical-and-chemical-properties-of-2-amino-5-phenyl-3-furonitrile>

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